Reactivity profile of 3-Formyl-4-nitrobenzoic acid

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Compound of Interest

Compound Name:	*3-Formyl-4-nitrobenzoic acid*
Cat. No.:	*B7978509*

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Reactivity Profile: 3-Formyl-4-nitrobenzoic Acid

Technical Guide for Medicinal Chemistry & Drug Development

Executive Technical Summary

3-Formyl-4-nitrobenzoic acid represents a "privileged scaffold" intermediate due to its dense functionalization. It combines three distinct reactive vectors on a single benzene core:

- C1-Carboxylic Acid: A handle for solubility modulation or amide coupling (drug-linker attachment).
- C3-Formyl Group: A highly electrophilic aldehyde, activated by the ortho-nitro group, ready for condensation or reductive amination.
- C4-Nitro Group: A masked amine precursor that, upon reduction, triggers spontaneous intramolecular cyclization with the adjacent C3-formyl group.

This specific substitution pattern (ortho-nitrobenzaldehyde motif) makes the compound an ideal "pre-organized" building block for synthesizing quinazolin-4(3H)-ones, a pharmacophore found in numerous kinase inhibitors (e.g., Idelalisib analogs) and antimicrobial agents.

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Electronic Structure & Reactivity Analysis

The "Push-Pull" Deactivation

The benzene ring is severely electron-deficient (π-deficient).

- Inductive Effects (-I): The Nitro (

  ), Formyl (

  ), and Carboxyl (

) groups are all strong electron-withdrawing groups (EWG).

- Resonance Effects (-R): The nitro group at C4 and the formyl group at C3 exert strong mesomeric withdrawal.

- Consequence: The ring is deactivated towards Electrophilic Aromatic Substitution (

) but highly activated for Nucleophilic Aromatic Substitution (

).

  - Note: While the nitro group is usually the leaving group in

    , the presence of the aldehyde allows for unique "ring transformation" reactions rather than simple displacement.

The Ortho-Effect (The "Golden Ticket")

The proximity of the C3-Formyl and C4-Nitro groups is the defining feature.

- Electrophilicity: The C4-nitro group pulls electron density from the C3 position, making the aldehyde carbonyl carbon significantly more electrophilic than in unsubstituted benzaldehyde. This accelerates nucleophilic attacks (e.g., by amines or enolates).

- Cyclization Potential: Reduction of the nitro group yields an aniline intermediate that is spatially primed to attack the C3-aldehyde, forming a dihydro-heterocycle that readily oxidizes to the fully aromatic system.

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Core Reactivity Pathways

Pathway A: The Heterocyclic Vector (Reductive Cyclization)

This is the primary application in drug discovery. The molecule serves as a B-ring precursor for Quinazolinones.

Mechanism:

- Condensation: The C3-aldehyde reacts with a primary amine (

) to form a Schiff base (imine).
- Reduction: The C4-nitro group is reduced to an amine (

) using Fe/HCl,

  , or catalytic hydrogenation.
- Cyclization: The newly formed aniline nitrogen attacks the imine carbon (or an added carbon source like triethyl orthoformate) to close the pyrimidine ring.

Pathway B: Chemoselective Aldehyde Functionalization

The aldehyde can be targeted selectively without affecting the nitro or acid groups if mild conditions are used.

- Reductive Amination: Using Sodium Triacetoxyborohydride (

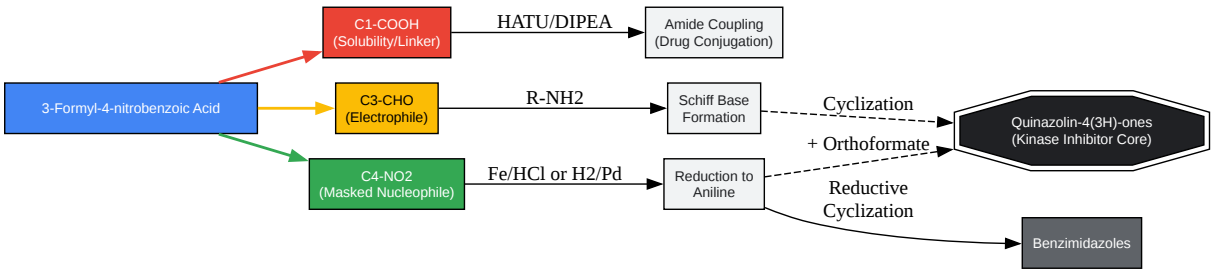
) allows for the installation of amine side chains at C3 while leaving the C4-nitro group intact for later manipulation.
- Knoevenagel Condensation: The activated aldehyde reacts rapidly with active methylene compounds (e.g., malonates) to form cinnamic acid derivatives.

Pathway C: Carboxyl Derivatization

The C1-acid is typically converted to an ester (protection) or an amide (pharmacophore linkage) before manipulating the sensitive nitro-aldehyde core to prevent polymerization.

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Visualization of Reactivity[1]



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Figure 1: Divergent reactivity map showing how the three functional groups enable modular scaffold construction.

Experimental Protocols

Protocol 1: Synthesis of Quinazolin-4(3H)-one Scaffold

Target: Conversion of **3-formyl-4-nitrobenzoic acid** into a quinazolinone core.

Reagents:

- Substrate: **3-Formyl-4-nitrobenzoic acid** (1.0 eq)
- Amine Partner: Aniline or Benzylamine derivative (1.1 eq)
- Reductant: Sodium Dithionite (

) (3.0 eq)
- Solvent: DMSO/Water (9:1) or Ethanol/Water
- Oxidant/Cyclizer: Iodine (

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) or simply air oxidation in presence of base.

Step-by-Step Methodology:

- Imine Formation: Dissolve **3-formyl-4-nitrobenzoic acid** (1 mmol) and the amine partner (1.1 mmol) in Ethanol (10 mL). Heat to reflux for 2 hours. Monitor by TLC (disappearance of aldehyde spot).
- Nitro Reduction: Cool the mixture to

  . Add a saturated aqueous solution of Sodium Dithionite dropwise. The yellow nitro color will fade to the colorless amine/imine intermediate.
- Cyclization: Add Triethyl Orthoformate (1.5 eq) and a catalytic amount of p-TsOH. Reflux for 4 hours.
  - Alternative (Oxidative): If making 2-substituted quinazolinones, add the aldehyde partner and

    followed by heating in DMSO.
- Workup: Pour reaction mixture into ice-water. The quinazolinone product typically precipitates.[1] Filter, wash with water, and recrystallize from EtOH.

Validation Check:

- IR: Disappearance of nitro stretches (

) and aldehyde (

). Appearance of cyclic amide (lactam) band at

  .

Protocol 2: Chemoselective Reductive Amination

Target: Functionalization of C3 without reducing the C4-Nitro group.

Reagents:

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- Substrate: **3-Formyl-4-nitrobenzoic acid** (1.0 eq)
- Secondary Amine: Morpholine (1.2 eq)
- Reductant: Sodium Triacetoxyborohydride (

  , 1.5 eq)
- Solvent: 1,2-Dichloroethane (DCE)

Methodology:

- Activation: Mix substrate and amine in DCE under Argon. Add 1 drop of Acetic Acid to catalyze iminium ion formation. Stir for 30 mins at RT.
- Reduction: Add STAB in one portion. Stir at RT for 12 hours. Note: STAB is mild and will NOT reduce the nitro group or the carboxylic acid.
- Quench: Quench with saturated

  . Extract with DCM.
- Purification: The product is an amino-acid zwitterion; careful pH adjustment (isoelectric point) is required for precipitation, or use reverse-phase chromatography.

Safety & Stability

- Storage: Store at

  under inert atmosphere (Argon). The aldehyde is prone to air oxidation to the dicarboxylic acid (4-nitroisophthalic acid) over time.
- Handling: The compound is a nitro-aromatic; while not explosive, it should be treated as a potential sensitizer. Avoid heating the dry solid above

  to prevent thermal decomposition of the nitro group.

References

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Sources

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